

Physical and chemical properties of (2-Nitroprop-1-en-1-yl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitropropene

Cat. No.: B1617139

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An In-depth Technical Guide to (2-Nitroprop-1-en-1-yl)benzene

For Researchers, Scientists, and Drug Development Professionals

(2-Nitroprop-1-en-1-yl)benzene, also known by several synonyms including β -methyl- β -nitrostyrene and Phenyl-**2-nitropropene** (P2NP), is an aromatic organic compound with the chemical formula $C_9H_9NO_2$. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its biological activities and potential mechanisms of action.

Core Physical and Chemical Properties

(2-Nitroprop-1-en-1-yl)benzene is a light-yellow crystalline solid with a distinct odor.^[1] It is an important intermediate in organic synthesis, notably in the pharmaceutical industry as a precursor for the synthesis of amphetamine and its derivatives, such as Adderall, a medication used to treat ADHD and narcolepsy.^{[1][2]}

Table 1: Physical Properties of (2-Nitroprop-1-en-1-yl)benzene

Property	Value	References
Appearance	Light-yellow crystalline solid	[1]
Melting Point	64-66 °C	[1]
Boiling Point	263.0 ± 9.0 °C	
Molecular Formula	C ₉ H ₉ NO ₂	[1]
Molar Mass	163.176 g·mol ⁻¹	[1]
Density	1.141±0.06 g/cm ³	
Solubility	Practically insoluble in water. Soluble in DMF (30 mg/ml), DMSO (30 mg/ml), Ethanol (10 mg/ml), acetone, chloroform, and dichloromethane.	
CAS Number	705-60-2	[1]

Table 2: Chemical Identifiers for (2-Nitroprop-1-en-1-yl)benzene

Identifier Type	Identifier	References
IUPAC Name	(2-Nitroprop-1-en-1-yl)benzene	[1]
Synonyms	P2NP, 1-Phenyl-2-nitropropene, β-methyl-β-nitropropene, trans-beta-Methyl-beta-Nitrostyrene, (2-Nitro-1-propenyl)benzene	[1]
InChI	InChI=1S/C9H9NO2/c1-8(10(11)12)7-9-5-3-2-4-6-9/h2-7H,1H3/b8-7+	[1]
SMILES	[O-]--INVALID-LINK- -/C(=C/c1ccccc1)C	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of (2-Nitroprop-1-en-1-yl)benzene.

- Infrared (IR) Spectroscopy: Aromatic rings typically show a characteristic C–H stretching absorption at 3030 cm^{-1} and a series of peaks in the 1450 to 1600 cm^{-1} range.[3] The nitro group also has characteristic stretching frequencies. The NIST WebBook provides reference IR spectra for this compound.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are used to elucidate the structure. PubChem provides some NMR spectral data.[5]
- Mass Spectrometry (MS): The mass spectrum of (2-Nitroprop-1-en-1-yl)benzene shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern can provide further structural information.[6] A common fragment for aromatic compounds is the phenyl cation at $m/z\ 77$. [7]

Experimental Protocols

The primary method for the synthesis of (2-Nitroprop-1-en-1-yl)benzene is the Henry reaction, a base-catalyzed condensation reaction.[1]

Synthesis via Henry Reaction (n-Butylamine Catalysis)

This protocol is adapted from a common laboratory procedure.[8]

Materials:

- Benzaldehyde (1 mole)
- Nitroethane (1 mole)
- n-Butylamine (5 mL)
- Anhydrous ethanol (100 mL)
- Round-bottomed flask (1000 mL)

- Reflux condenser
- Stirring apparatus

Procedure:

- Combine one mole of benzaldehyde, one mole of nitroethane, 5 mL of n-butylamine, and 100 mL of anhydrous ethanol in a 1000 mL round-bottomed flask.
- Reflux the mixture for 8 hours with stirring.
- After 8 hours, cool the reaction mixture.
- Stir the cooled mixture to induce crystallization. A heavy, yellow, crystalline mass should form.
- Isolate the crude product by filtration.
- Purify the crude product by recrystallization from anhydrous ethanol.
- The expected yield of 1-phenyl-**2-nitropropene** is approximately 105 g (64%), with a melting point of 65°C.[8]

Purification by Recrystallization

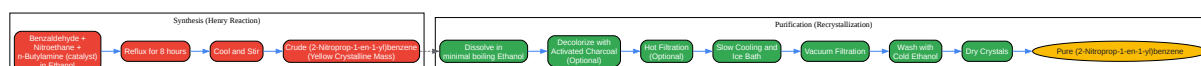
Recrystallization is a critical step to obtain high-purity (2-Nitroprop-1-en-1-yl)benzene.[9]

Materials:

- Crude (2-Nitroprop-1-en-1-yl)benzene
- Recrystallization solvent (e.g., ethanol, isopropanol, hexane)
- Erlenmeyer flask
- Heating source (hot plate)
- Büchner funnel and vacuum flask

Procedure:

- Dissolve the crude product in a minimal amount of boiling recrystallization solvent in an Erlenmeyer flask.
- If the solution is colored, activated charcoal can be added to decolorize it, followed by hot filtration.
- Allow the hot, saturated solution to cool slowly to room temperature to promote the formation of large, pure crystals.
- Further cooling in an ice bath can maximize the yield of crystals.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold solvent to remove any remaining impurities.
- Dry the crystals, for example, in a desiccator.



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Synthesis and Purification Workflow for (2-Nitroprop-1-en-1-yl)benzene.

Biological Activity and Signaling Pathways

(2-Nitroprop-1-en-1-yl)benzene and its derivatives have garnered interest for their biological activities, including antibacterial and anticancer properties.^{[10][11]}

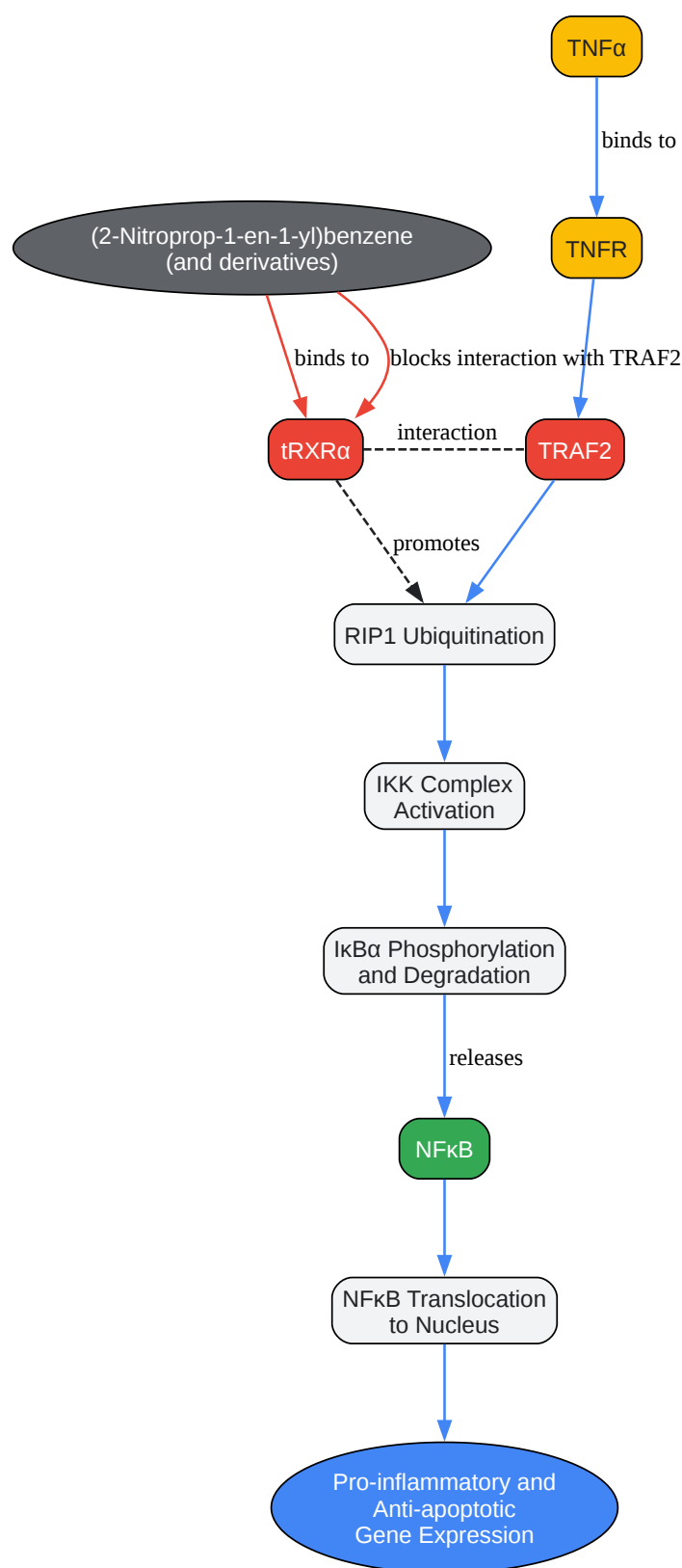
Antibacterial Activity

Derivatives of β -nitrostyrene have shown notable antibacterial activity, particularly against Gram-positive bacteria.^[12] The presence of a β -methyl group, as in (2-Nitroprop-1-en-1-yl)benzene, has been found to enhance this activity compared to the unsubstituted β -nitrostyrene.^{[11][12]}

Anticancer Activity and Signaling Pathway Inhibition

Recent studies have begun to elucidate the mechanisms behind the anticancer effects of nitrostyrene derivatives. One significant finding is their ability to inhibit the TNF α /NF κ B signaling pathway.^[13] This inhibition is achieved through the binding of nitrostyrene derivatives to the truncated form of retinoid X receptor alpha (tRXR α), which in turn blocks the interaction of tRXR α with TRAF2, a key component in the NF κ B activation cascade.^[13] This disruption of the signaling pathway can lead to apoptosis in cancer cells.

Another study on a hydroxylated and methoxylated derivative of β -methyl- β -nitrostyrene demonstrated its ability to induce apoptosis in colorectal cancer cells through the generation of reactive oxygen species (ROS), leading to DNA damage and mitochondrial dysfunction.^[14]



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Inhibition of the TNFα/NFκB Signaling Pathway by Nitrostyrene Derivatives.

Safety and Handling

(2-Nitroprop-1-en-1-yl)benzene is classified as harmful and is a known irritant.^[1] Direct contact with skin and eyes, as well as inhalation of its fumes, should be avoided. The median lethal dose (LD₅₀) for oral exposure in rats is greater than 500 mg/kg, and in mice, it is 1176 mg/kg.^[1] It should be stored at 2-8°C, away from strong oxidizing agents.^[1]

This document is intended for informational purposes for research and development professionals. All handling and experimentation should be conducted in a controlled laboratory environment with appropriate safety precautions.

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- To cite this document: BenchChem. [Physical and chemical properties of (2-Nitroprop-1-en-1-yl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1617139#physical-and-chemical-properties-of-2-nitroprop-1-en-1-yl-benzene]

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